

Application Notes and Protocols for High-Efficiency DTS(FBTTh2)2 Solar Cells

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Compound of Interest

Compound Name: DTS(FBTTh2)2

Cat. No.: B12056953

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the device architecture, fabrication protocols, and performance characteristics of high-efficiency organic solar cells based on the small molecule donor **DTS(FBTTh2)2**. The information is intended to guide researchers in the successful fabrication and characterization of these photovoltaic devices.

Device Architecture and Principles

DTS(FBTTh2)2 is a solution-processable small molecule donor material known for its favorable optoelectronic properties and ability to form crystalline domains in a bulk heterojunction (BHJ) active layer. In a typical **DTS(FBTTh2)2**-based solar cell, it is blended with an electron acceptor, most commonly a fullerene derivative like PC71BM, to form the photoactive layer.

The device architecture generally follows either a conventional or an inverted structure:

- **Conventional Architecture:** This structure consists of a transparent conductive oxide (TCO) like Indium Tin Oxide (ITO) as the anode, followed by a hole transport layer (HTL), the **DTS(FBTTh2)2**:acceptor active layer, an electron transport layer (ETL), and a low work function metal cathode.

- **Inverted Architecture:** In this configuration, the charge collection is reversed. The TCO serves as the cathode with an adjacent ETL, followed by the active layer, an HTL, and a high work function metal anode.

The choice of architecture and interlayer materials significantly impacts device performance by influencing charge extraction, transport, and recombination dynamics at the interfaces.

Performance Data

The following tables summarize the performance of various **DTS(FBTTh2)2**-based solar cell architectures and processing conditions reported in the literature.

Device Architect ure	Acceptor	Processi ng Condition s	Voc (V)	Jsc (mA/cm ²)	FF (%)	PCE (%)
Glass/ITO/ PEDOT:PS S/p- DTS(FBTT h2)2:PC71 BM/TiOx/Al [1]	PC71BM	Standard	-	-	-	6.4
Glass/ITO/ PEDOT:PS S/p- DTS(FBTT h2)2:PC71 BM/Ba/Al [2]]	PC71BM	Barium cathode layer	-	-	75.1	-
Pristine p- DTS(FBTT h2)2:PC71 BM [3]	PC71BM	No specialized treatment	0.80	8.13	39.6	2.57
p- DTS(FBTT h2)2:PC70 BM with Solvent Vapor Annealing [4]	PC70BM	Solvent Vapor Annealing	-	-	-	6.63
p- DTS(FBTT h2)2:PC71 BM with Methanol:1	PC71BM	Binary solvent treatment	-	-	-	6.5

-
Chloronap
hthalene
treatment

Experimental Protocols

This section details the protocols for the fabrication and characterization of **DTS(FBTTh2)2**-based solar cells.

Substrate Cleaning

Proper cleaning of the ITO-coated glass substrates is crucial for device performance and reproducibility.

- Load the ITO substrates into a substrate holder.
- Sequentially sonicate the substrates in a bath of deionized water with detergent (e.g., Hellmanex), deionized water, acetone, and isopropanol for 15 minutes each.[5]
- After each sonication step, rinse the substrates thoroughly with deionized water.
- Dry the substrates with a stream of nitrogen gas.
- Immediately before depositing the next layer, treat the substrates with UV-ozone for 15 minutes to remove any remaining organic residues and improve the wettability of the surface.

Hole Transport Layer (HTL) Deposition

For conventional device architecture, a hole transport layer is deposited onto the cleaned ITO substrate. A commonly used HTL is Poly(3,4-ethylenedioxythiophene) polystyrene sulfonate (PEDOT:PSS).

- Dispense a filtered PEDOT:PSS solution onto the ITO substrate.
- Spin-coat the solution at 3000-5000 rpm for 30-60 seconds to achieve a uniform film.

- Anneal the substrates on a hotplate at 120-150°C for 10-15 minutes in a nitrogen-filled glovebox.

Active Layer Preparation and Deposition

The active layer is a blend of **DTS(FBTTh2)2** and an acceptor molecule.

- Prepare a solution of **DTS(FBTTh2)2** and PC71BM in a suitable solvent such as chlorobenzene or dichlorobenzene. A common blend ratio is 1:1 by weight, with a total concentration of 20-30 mg/mL.
- If using a solvent additive like 1,8-diiodooctane (DIO), add it to the solution at a concentration of 0.2-3% by volume.
- Stir the solution at an elevated temperature (e.g., 60-80°C) for several hours to ensure complete dissolution.
- Filter the solution through a 0.2 µm PTFE filter.
- In a nitrogen-filled glovebox, spin-coat the active layer solution onto the HTL-coated substrates. Typical spin-coating parameters are 1000-2000 rpm for 40-60 seconds.
- Anneal the active layer film at a temperature between 80°C and 140°C for 5-15 minutes. The optimal annealing temperature and time are critical for achieving the desired morphology and performance.

Electron Transport Layer (ETL) and Cathode Deposition

For conventional architecture, a thin ETL and a metal cathode are deposited on top of the active layer.

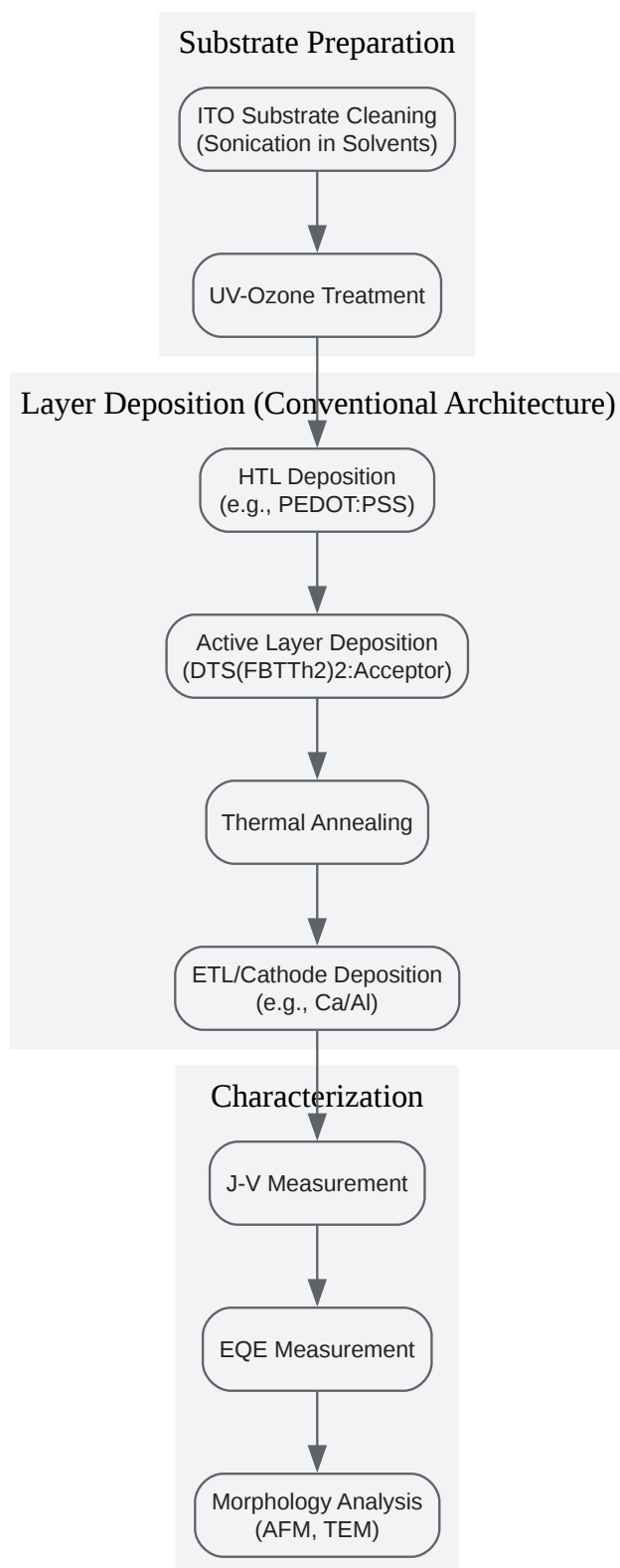
- For some device configurations, a thin layer of an electron-transporting material like titanium suboxide (TiOx) or bathocuproine (BCP) is thermally evaporated onto the active layer.
- Deposit the metal cathode, typically Calcium (Ca) followed by Aluminum (Al) or just Al, by thermal evaporation under high vacuum (<10⁻⁶ Torr). The typical thicknesses are 20-40 nm for Ca and 80-100 nm for Al.

Device Characterization

- The current density-voltage (J-V) characteristics of the fabricated devices are measured using a solar simulator under AM 1.5G illumination (100 mW/cm²).
- The external quantum efficiency (EQE) is measured to determine the spectrally resolved photocurrent generation.
- The morphology of the active layer can be characterized using techniques such as Atomic Force Microscopy (AFM) and Transmission Electron Microscopy (TEM).

Visualizations

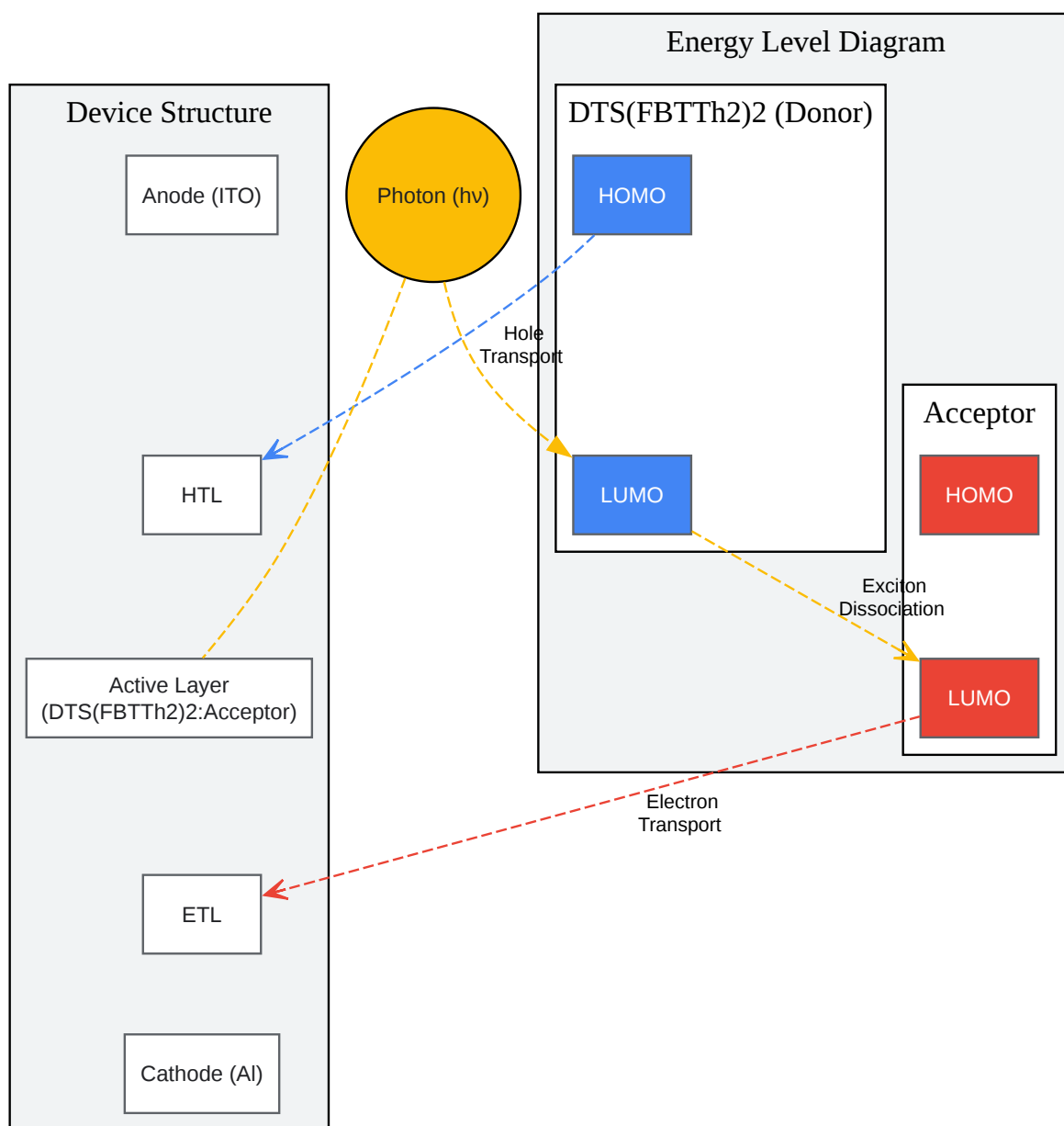
Device Fabrication Workflow



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Caption: Experimental workflow for the fabrication and characterization of **DTS(FBTTh2)2** solar cells.

Charge Transport Pathway in a Conventional BHJ Solar Cell



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Caption: Energy level diagram illustrating the charge generation and transport mechanism.

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